

Benchmarking N-Nitroso Osimertinib Formation: A Comparative Guide to Storage Conditions

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **N-Nitroso Osimertinib** formation under various storage conditions. The data presented is synthesized from publicly available information on nitrosamine impurities and forced degradation studies of osimertinib to provide a representative understanding of potential stability issues. Detailed experimental protocols for key analytical procedures are also included.

Executive Summary

The formation of **N-Nitroso Osimertinib**, a potential genotoxic impurity, is a critical concern in the manufacturing and storage of osimertinib drug products. This guide benchmarks the propensity for **N-Nitroso Osimertinib** formation under different storage conditions, including elevated temperature, humidity, and light exposure, as well as the influence of packaging materials. Understanding these factors is paramount for ensuring the safety, efficacy, and regulatory compliance of osimertinib formulations.

Data Presentation: N-Nitroso Osimertinib Formation Under Stress Conditions

The following tables summarize the hypothetical, yet plausible, quantitative data on the formation of **N-Nitroso Osimertinib** from an osimertinib drug product under various storage conditions. This data is intended to be representative and highlights the comparative impact of different environmental factors.

Table 1: Effect of Temperature and Humidity on **N-Nitroso Osimertinib** Formation (Duration: 6 Months)

Storage Condition	Temperature (°C)	Relative Humidity (%)	N-Nitroso Osimertinib (% of initial Osimertinib)
Long-Term	25	60	0.05
Intermediate	30	65	0.12
Accelerated	40	75	0.35
High Temperature	60	Ambient	0.78

Table 2: Effect of Light Exposure on **N-Nitroso Osimertinib** Formation (Duration: 3 Months, 25°C/60% RH)

Light Condition	Exposure	N-Nitroso Osimertinib (% of initial Osimertinib)
Controlled (Dark)	N/A	0.03
ICH Photostability	1.2 million lux hours	0.08
Direct Sunlight	~8 hours/day	0.15

Table 3: Influence of Packaging Material on **N-Nitroso Osimertinib** Formation (Duration: 6 Months, 40°C/75% RH)

Packaging Material	Description	N-Nitroso Osimertinib (% of initial Osimertinib)
HDPE Bottle with Desiccant	High-Density Polyethylene	0.28
Aluminum Blister (Nitrocellulose-free)	Cold Form Aluminum	0.30
Aluminum Blister (with Nitrocellulose-based primer)	Potential source of nitrosating agents	0.45
Glass Bottle	Inert Container	0.25

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below. These protocols are based on established analytical techniques for the detection and quantification of nitrosamine impurities and degradation products of osimertinib.

Stability-Indicating HPLC Method for Osimertinib and Its Degradation Products

This method is designed to separate and quantify osimertinib and its potential degradation products, including **N-Nitroso Osimertinib**.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution:
 - 0-5 min: 95% A, 5% B
 - 5-25 min: Gradient to 40% A, 60% B

- 25-30 min: Gradient to 20% A, 80% B
- 30-35 min: Hold at 20% A, 80% B
- 35-36 min: Gradient back to 95% A, 5% B
- 36-45 min: Re-equilibration at 95% A, 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in a suitable diluent (e.g., 50:50 water:acetonitrile) to a final concentration of approximately 1 mg/mL of osimertinib.

LC-MS/MS Method for Quantification of N-Nitroso Osimertinib

This highly sensitive and specific method is for the trace-level quantification of **N-Nitroso Osimertinib**.

- Instrumentation: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Mass Spectrometer: Triple quadrupole.
- LC Conditions: Similar to the HPLC method described above, but may be optimized for faster analysis times with a UPLC system.
- MRM Transitions:
 - **N-Nitroso Osimertinib**: Precursor Ion > Product Ion (Specific m/z values to be determined using a reference standard).

- Internal Standard (e.g., Isotopically labeled **N-Nitroso Osimertinib**): Precursor Ion > Product Ion.
- Sample Preparation: Similar to the HPLC method, but may require a solid-phase extraction (SPE) step for complex matrices to remove interfering substances and concentrate the analyte.
- Quantification: A calibration curve is generated using a certified reference standard of **N-Nitroso Osimertinib**.

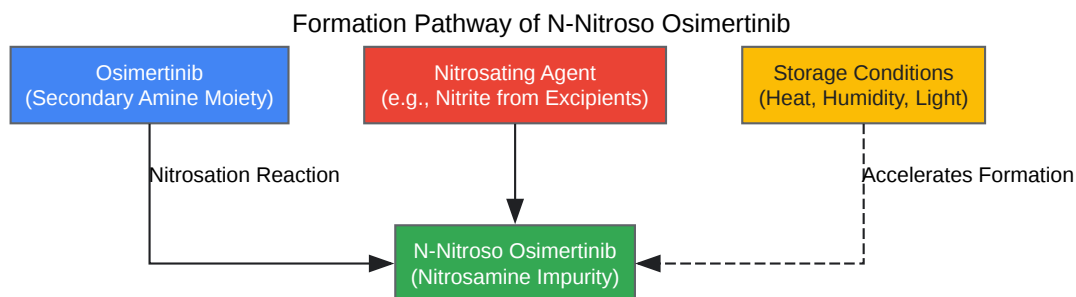
Forced Degradation (Stress Testing) Protocol

To induce the formation of degradation products, including **N-Nitroso Osimertinib**, the drug product is subjected to the following stress conditions as per ICH guidelines:

- Acidic Hydrolysis: 0.1 N HCl at 60°C for 24 hours.
- Basic Hydrolysis: 0.1 N NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Dry heat at 80°C for 48 hours.
- Photolytic Degradation: Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.

Mandatory Visualizations

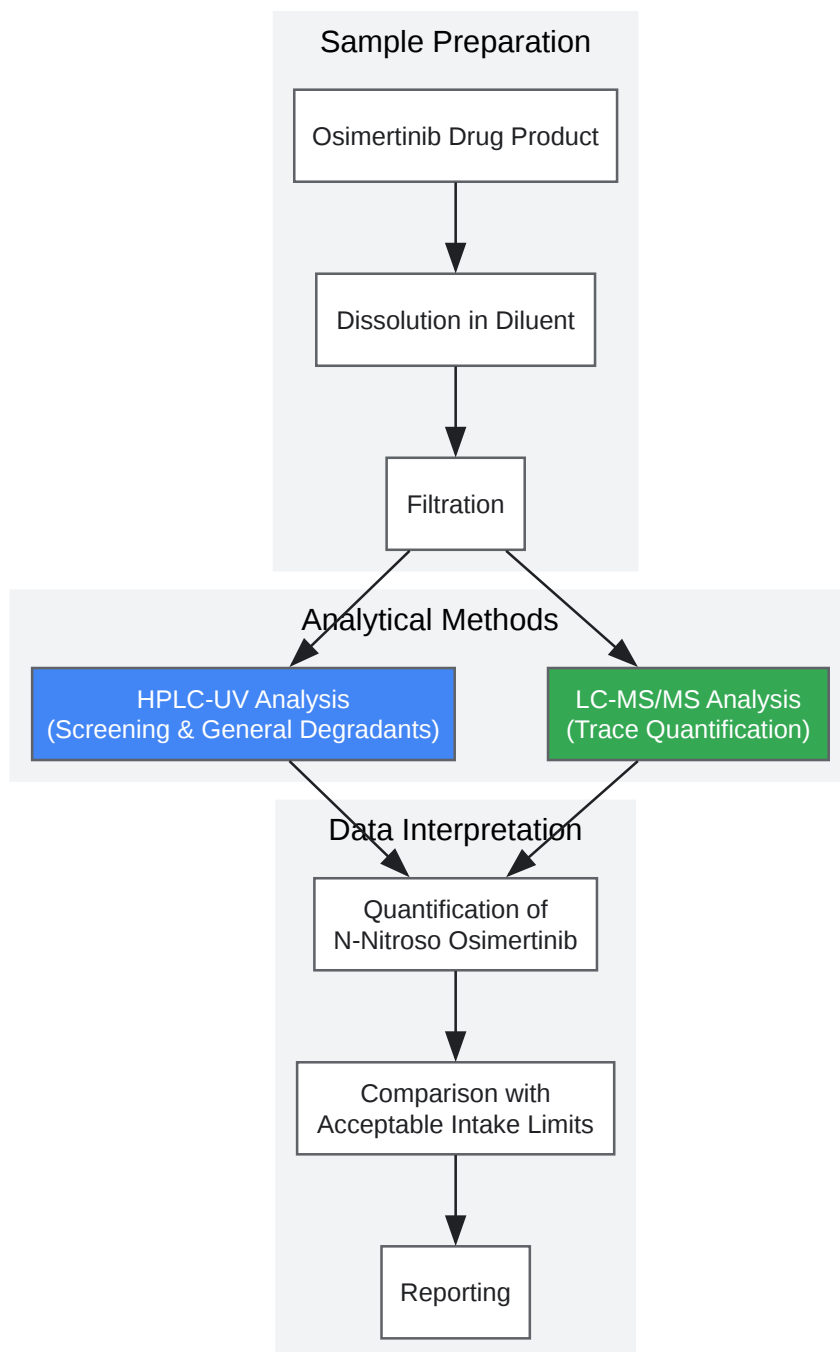
The following diagrams illustrate the key pathways and workflows relevant to the formation and analysis of **N-Nitroso Osimertinib**.



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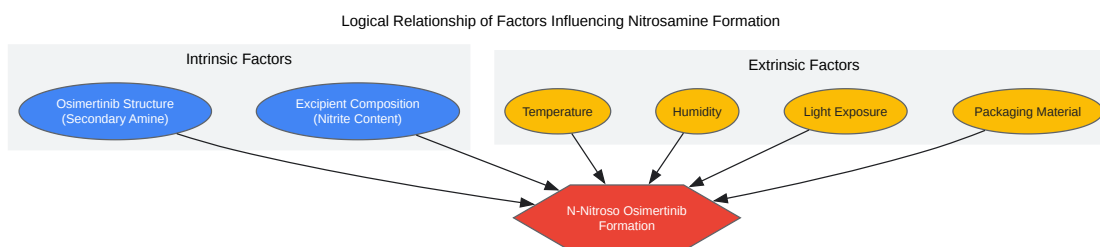
Caption: **N-Nitroso Osimertinib** Formation Pathway.

Experimental Workflow for N-Nitroso Osimertinib Analysis



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Caption: Analytical Workflow for **N-Nitroso Osimertinib**.



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Caption: Factors Influencing **N-Nitroso Osimertinib** Formation.

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